

A Technical Guide to Dibenzo-24-crown-8 for Research Applications

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Compound of Interest

Compound Name: *Dibenzo-24-crown-8*

Cat. No.: *B080794*

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This guide provides an in-depth overview of **Dibenzo-24-crown-8** (DB24C8), a macrocyclic polyether of significant interest in chemical research. It is intended for researchers, scientists, and professionals in drug development who are considering the use of this compound in their work. This document outlines its chemical and physical properties, identifies commercial suppliers, and details experimental protocols for its primary applications.

Introduction to Dibenzo-24-crown-8

Dibenzo-24-crown-8 is a macrocyclic compound characterized by a 24-membered ring containing eight oxygen atoms, with two benzene rings fused to the polyether framework. This structure imparts a unique ability to form stable complexes with specific cations, a property that underpins its utility in various chemical applications. The oxygen atoms create a hydrophilic cavity that can selectively bind cations based on their size, while the dibenzo groups contribute to the molecule's rigidity and solubility in organic solvents.

Its primary applications in a research setting are as a phase-transfer catalyst and as a key component in the synthesis of mechanically interlocked molecules, such as rotaxanes.

Commercial Availability and Supplier Specifications

Dibenzo-24-crown-8 is readily available from several chemical suppliers. The purity and pricing can vary, so a comparative analysis is crucial for sourcing the appropriate grade for a given research need. Below is a summary of offerings from prominent suppliers.

Supplier	Product Number	Purity	Available Quantities	Price (USD/g)
Sigma-Aldrich (Merck)	253197	≥98%	1g, 5g	~\$94.35/g
TCI America	D1830	>98.0% (GC)	1g, 5g, 25g	~\$82.00/g
Strem Chemicals	08-0510	98%	1g, 5g	~\$115.00/g
Aladdin Scientific	ALA-D154617-1g	min 98%	1g	~\$81.73/g
GM Chemical Co., Ltd.	GM-0402A	≥98.0% (HPLC)	Bulk quantities available	Inquire for pricing
Merck Millipore	813755	≥99% (GC)	1g, 5g	Inquire for pricing

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to consult the suppliers' websites for the most current pricing and availability.

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **Dibenzo-24-crown-8** is essential for its effective use in experimental design.

Property	Value	Reference
CAS Number	14174-09-5	[1][2]
Molecular Formula	C ₂₄ H ₃₂ O ₈	[1][2]
Molecular Weight	448.51 g/mol	[1][2]
Appearance	White to light yellow powder or crystals	[2]
Melting Point	103-105 °C	[1]
Purity	Typically ≥98%	[1][2]

Experimental Protocols

Synthesis of[3]Rotaxane via Stoppering Reaction

This protocol is a generalized procedure based on methodologies reported in the literature for the synthesis of[3]rotaxanes where **Dibenzo-24-crown-8** acts as the wheel threaded onto a molecular axle.

Materials:

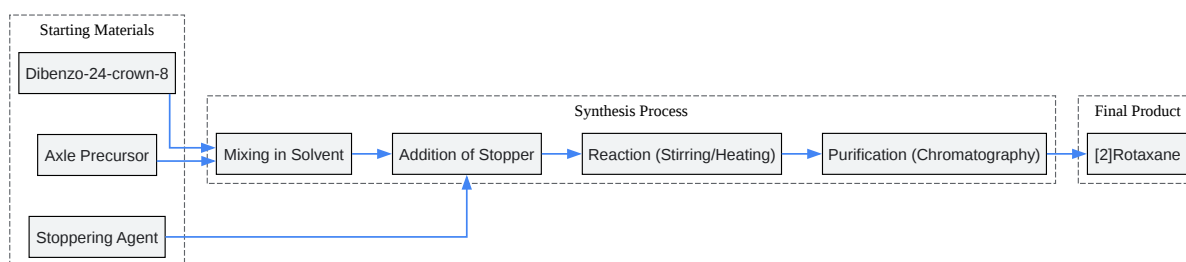
- **Dibenzo-24-crown-8** (DB24C8)
- A suitable axle precursor with terminal reactive groups (e.g., a secondary ammonium salt with terminal hydroxyl or amino groups)
- A bulky "stoppering" agent (e.g., 3,5-dimethylphenyl isocyanate)
- An appropriate solvent (e.g., dry chloroform or dichloromethane)
- A catalyst, if required (e.g., dibutyltin dilaurate for urethane formation)
- Standard laboratory glassware and purification apparatus (e.g., chromatography columns)

Procedure:

- **Pseudorotaxane Formation:** In a dry reaction flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the axle precursor and a molar excess (typically 1.5 to 2 equivalents) of **Dibenzo-24-crown-8** in the chosen solvent. Stir the solution at room temperature to allow for the formation of the pseudorotaxane intermediate, where the crown ether is threaded onto the axle.
- **Stoppering:** To the solution containing the pseudorotaxane, add the stoppering agent. If a catalyst is required for the stoppering reaction, it should be added at this stage.
- **Reaction:** The reaction mixture is then typically stirred at room temperature or heated under reflux until the reaction is complete, as monitored by an appropriate technique (e.g., TLC or LC-MS).
- **Purification:** Upon completion, the solvent is removed under reduced pressure. The resulting crude product is then purified, typically by column chromatography on silica gel, to isolate the

desired[3]rotaxane from unreacted starting materials and byproducts.

- Characterization: The structure and purity of the synthesized[3]rotaxane should be confirmed by standard analytical techniques, such as ^1H NMR, ^{13}C NMR, and mass spectrometry.



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*Workflow for the synthesis of a[3]rotaxane using **Dibenzo-24-crown-8**.*

Phase-Transfer Catalysis

Dibenzo-24-crown-8 can be employed as a phase-transfer catalyst to facilitate reactions between reactants that are soluble in immiscible phases (e.g., an aqueous phase and an organic phase).

General Procedure:

- Reaction Setup: In a reaction vessel, combine the organic reactant dissolved in a suitable organic solvent and the aqueous reactant dissolved in water.
- Catalyst Addition: Add a catalytic amount of **Dibenzo-24-crown-8** to the biphasic mixture. The amount of catalyst is typically in the range of 1-10 mol% relative to the limiting reactant.

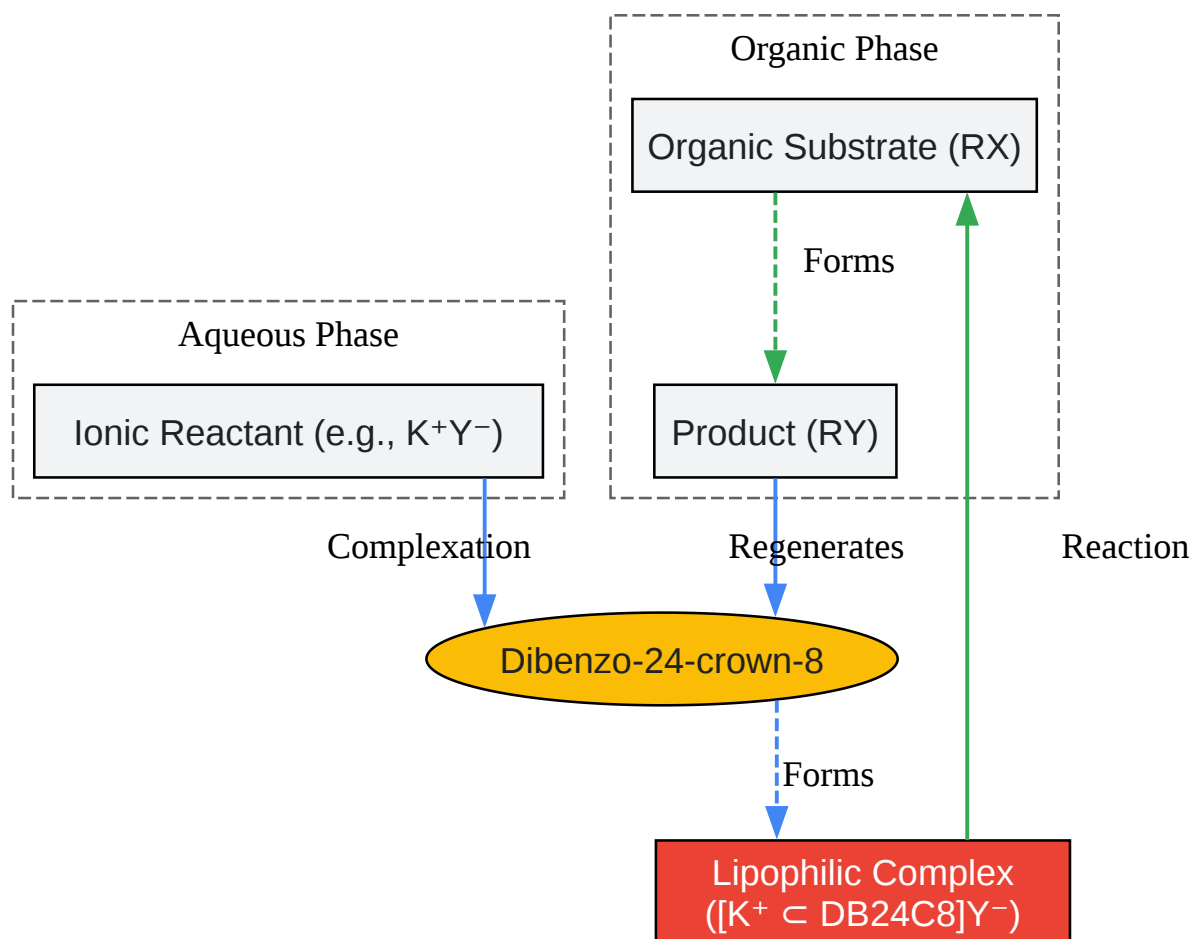
- **Reaction:** Stir the mixture vigorously to ensure efficient mixing of the two phases and to maximize the interfacial area. The reaction can be carried out at room temperature or with heating, depending on the specific reaction requirements.
- **Work-up and Purification:** After the reaction is complete, the two phases are separated. The organic phase is typically washed with water and/or brine, dried over a suitable drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate), and the solvent is removed under reduced pressure. The crude product is then purified by standard methods such as recrystallization or column chromatography.

Mechanism of Action and Logical Relationships Role in Rotaxane Synthesis

In the synthesis of rotaxanes, **Dibenzo-24-crown-8** serves as the "wheel" that encircles the "axle." The formation of the initial pseudorotaxane is a non-covalent self-assembly process driven by intermolecular forces such as hydrogen bonding and π - π stacking between the crown ether and a recognition site on the axle precursor. The subsequent "stoppering" reaction covalently attaches bulky groups to the ends of the axle, mechanically trapping the crown ether and forming the stable rotaxane structure.

Mechanism of Phase-Transfer Catalysis

As a phase-transfer catalyst, **Dibenzo-24-crown-8** facilitates the transfer of an ionic reactant from an aqueous phase to an organic phase. The crown ether encapsulates the cation of the ionic reactant within its hydrophilic cavity, forming a lipophilic complex. This complex is soluble in the organic phase, allowing the accompanying anion to be transported into the organic medium where it can react with the organic substrate. After the reaction, the catalyst can return to the aqueous phase to repeat the cycle.



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*Mechanism of **Dibenzo-24-crown-8** as a phase-transfer catalyst.*

Role in Biological Systems and Signaling Pathways

A thorough review of the scientific literature indicates that while some crown ethers are being investigated for biological applications, there is currently no established role for **Dibenzo-24-crown-8** in modulating biological signaling pathways. Its primary applications remain in the fields of synthetic and materials chemistry. Some studies have explored the use of **Dibenzo-24-crown-8** in the development of electrochemical sensors for the detection of neurotransmitters such as dopamine and adrenaline; however, this represents an analytical application rather than a direct interaction with or modulation of a signaling cascade. Research into the biological activities of some **Dibenzo-24-crown-8** derivatives has shown a lack of activity against certain microorganisms.

Safety Information

Dibenzo-24-crown-8 is an irritant to the eyes, respiratory system, and skin. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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